

Application Note: High-Selectivity Synthesis of Trimethylcyclohexanols via Ru/C Hydrogenation

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Compound of Interest

Compound Name: *cis*-3,3,5-Trimethylcyclohexanol

CAS No.: 54352-39-5

Cat. No.: B1227284

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Introduction & Strategic Utility

Trimethylcyclohexanols (TMCH) are critical intermediates in the synthesis of Vitamin E (α -tocopherol) and high-value fragrance ingredients.[1] The transformation requires the complete saturation of the aromatic ring of trimethylphenol (TMP).

While Nickel (Raney Ni) and Palladium (Pd/C) are capable hydrogenation catalysts, they often require high temperatures ($>150^{\circ}\text{C}$) or suffer from low selectivity toward the alcohol, frequently stopping at the ketone or causing hydrogenolysis (ring opening).[1]

Ruthenium on Carbon (Ru/C) is the superior choice for this application due to:

- **Mild Operating Conditions:** Effective at $80\text{--}100^{\circ}\text{C}$ and 2–5 MPa, preserving sensitive functional groups.
- **High Stereoselectivity:** Ru/C strongly favors the formation of *cis*-isomers via the Horiuti-Polanyi mechanism, often required for biological activity or specific olfactory profiles.

- Aqueous Compatibility: Ru/C performs exceptionally well in aqueous media, enabling green chemistry protocols.[\[1\]](#)

Scientific Foundation: Mechanism & Stereochemistry

Reaction Pathway

The hydrogenation of phenol over Ru/C proceeds through a stepwise reduction. Unlike Pd, which often arrests at the ketone stage, Ru facilitates the rapid reduction of the intermediate ketone to the alcohol.

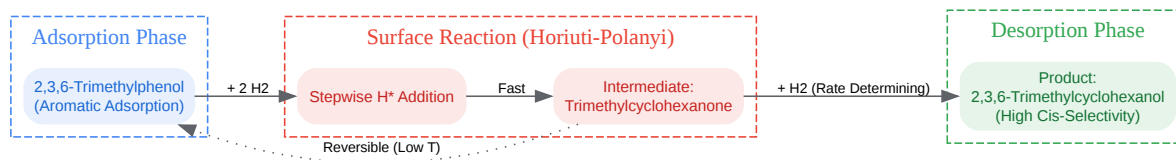
- Adsorption: The phenol ring adsorbs flat onto the Ru surface.
- Ring Saturation: Stepwise addition of hydrogen species (H^*) generates the enol/ketone intermediate (e.g., 2,3,6-trimethylcyclohexanone).[\[1\]](#)
- Carbonyl Reduction: The ketone $C=O$ bond is hydrogenated to the hydroxyl group ($C-OH$).

Stereoselectivity (Cis/Trans Control)

The stereochemical outcome is governed by the mode of adsorption. Because the bulky methyl groups create steric hindrance, the molecule adsorbs on the "face" with the least steric clash. Hydrogen adds from the catalyst surface (bottom), pushing the substituents "up".[\[1\]](#)

- Result: High cis-selectivity (substituents and hydroxyl group on the same side).
- Thermodynamics: Higher temperatures increase the rate of desorption/readsorption, allowing isomerization to the thermodynamically more stable trans-isomer. To maximize cis-content, maintain $T < 100^\circ\text{C}$.

Mechanistic Diagram



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Caption: Stepwise hydrogenation mechanism of trimethylphenol over Ru/C active sites.

Experimental Protocol

Materials & Equipment

- Reactor: 100 mL - 1 L Hastelloy or Stainless Steel Autoclave (Parr or equivalent) with high-speed agitation (>1000 rpm).
- Catalyst: 5 wt% Ru/C (Type: Eggshell or Uniform), 50% water-wet (to prevent pyrophoric ignition).
 - Note: Do not calculate based on dry weight without correcting for moisture.
- Substrate: 2,3,6-Trimethylphenol (Solid, MP ~62°C).[1]
- Solvent: Deionized Water or Isopropanol (IPA).[1]
 - Recommendation: Water is preferred for rate enhancement and ease of product separation (biphasic product).

Standard Operating Procedure (SOP)

Step 1: Catalyst Loading (Safety Critical)

- Ensure the reactor is clean and dry.[2]
- Weigh the wet catalyst paste. For a standard run:
 - Substrate: 100 g Trimethylphenol

- Catalyst (Wet): 2.0 g (Effective Dry Loading: 1.0 g, S/C ratio = 100 wt/wt).[1]
- Transfer catalyst to the reactor.[2] Wash the weighing boat with 10 mL of solvent to ensure all catalyst is transferred. Never let dry Ru/C dust float in air.

Step 2: Substrate & Solvent Addition

- Add 100 g of Trimethylphenol.
- Add 300 mL of Solvent (Water or IPA).
- Seal the reactor immediately.

Step 3: Purging

- Pressurize with Nitrogen (N₂) to 1.0 MPa, stir briefly, and vent to 0.1 MPa. Repeat 3 times to remove Oxygen.
- Pressurize with Hydrogen (H₂) to 1.0 MPa and vent. Repeat 2 times.

Step 4: Reaction

- Set agitation to 1000–1200 rpm. (Mass transfer is critical for Ru/C).[1]
- Heat to 80°C.
- Once at temperature, pressurize H₂ to 3.0 MPa (30 bar).
- Maintain constant pressure (isobaric mode) via a regulator.
- Monitor H₂ uptake. Reaction is complete when uptake plateaus (typically 2–4 hours).[1]

Step 5: Work-up

- Cool reactor to <40°C.
- Vent H₂ slowly. Purge with N₂.[2]
- Filtration: Filter the slurry through a 0.45 µm membrane or Celite bed to recover the catalyst.

- Safety: Keep the filter cake wet at all times.
- Separation:
 - If Water Solvent:[1] The product (TMCH) is an oil that separates from water. Decant the organic layer.
 - If IPA Solvent: Remove solvent via rotary evaporation.

Quantitative Data Summary

Parameter	Standard Condition	Optimization Range	Effect of Deviation
Temperature	80°C	60–120°C	High T > 100°C increases trans-isomer; Low T < 60°C slows rate.[1][3]
Pressure	3.0 MPa	1.0–5.0 MPa	Higher P increases rate and cis-selectivity.
Solvent	Water	IPA, Cyclohexane	Water often accelerates rate (hydrophobic effect). [1]
Conversion	>99.5%	-	Incomplete conversion leaves ketone impurities.
Selectivity	>98% Alcohol	-	Side product: Hydrogenolysis (ring opening) at T > 150°C.

Troubleshooting & Optimization

Controlling Cis/Trans Ratio

For fragrance applications, the cis isomer often has a more desirable odor profile (woody/camphoraceous).[1]

- To Maximize Cis: Use lower temperature (60–70°C) and higher pressure (5.0 MPa).[1] Use water as solvent.
- To Maximize Trans: Use higher temperature (120–140°C) or allow the product to equilibrate in the presence of the catalyst for 1 hour after H₂ uptake finishes.

Catalyst Deactivation

Ru/C is sensitive to poisoning by:

- Sulfur: Ensure phenol feedstock is sulfur-free (<1 ppm).[1]
- Halogens: Chloride ions can sinter Ru nanoparticles.
- Recycling: The catalyst can typically be recycled 5–10 times. Wash with IPA between runs to remove organic tars.

Safety Protocol (E-E-A-T)

WARNING: Pyrophoric Hazard Dry Ruthenium on Carbon is pyrophoric. It can ignite spontaneously in air, especially after being saturated with hydrogen.[1]

- Always keep the catalyst wet. Never dry the filter cake completely on the funnel.
- Inert Atmosphere: Handle dry powder only in a glovebox or under N₂ blanket.
- Disposal: Spent catalyst should be stored in water-filled containers and sent for precious metal recovery.
- High Pressure: Ensure autoclave burst disks are rated for 1.5x the operating pressure.

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